

Analytical methods for N-methylcyclopropanecarboxamide characterization

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Compound of Interest

Compound Name: *N-methylcyclopropanecarboxamide*
CAS No.: 7108-40-9
Cat. No.: B1606970

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Application Note: Comprehensive Characterization of **N-Methylcyclopropanecarboxamide** (NMCP)

Introduction & Scope

N-Methylcyclopropanecarboxamide (NMCP, CAS: 7108-40-9) is a critical building block in the synthesis of pharmaceutical intermediates, particularly for kinase inhibitors and agrochemicals. Structurally, it consists of a cyclopropane ring attached to a secondary amide group.

The Analytical Challenge: NMCP presents specific characterization hurdles:

- Lack of Chromophore: The molecule lacks a conjugated -system, rendering standard HPLC-UV (254 nm) ineffective.

- **Ring Strain:** The cyclopropane ring possesses significant ring strain (~27.5 kcal/mol), making it susceptible to ring-opening under harsh acidic conditions.
- **Volatility:** Its relatively low molecular weight (99.13 g/mol) and moderate polarity make it suitable for Gas Chromatography (GC), but thermal stability must be verified.

This guide provides a self-validating analytical framework for the identification, assay, and impurity profiling of NMCP, prioritizing GC-FID for quantification and NMR for structural elucidation.

Structural Identification Strategy

The first pillar of characterization is confirming the chemical structure and distinguishing it from its isomer, 1-methylcyclopropanecarboxamide.

Nuclear Magnetic Resonance (NMR)

NMR is the definitive method for NMCP. The cyclopropane protons exhibit unique high-field signals, and the N-methyl group provides a diagnostic doublet.

- **Solvent:**

(Chloroform-d) or

.

- **Instrument:** 400 MHz or higher.[\[1\]](#)

Expected Chemical Shifts (

, ppm) in

:

Moiety	Shift ()	Multiplicity	Integration	Coupling ()	Mechanistic Insight
N-H	~6.0 - 6.5	Broad Singlet	1H	-	Exchangeable proton; shift varies with concentration /temp.
N-CH ₃	2.80 - 2.85	Doublet	3H		Coupled to the adjacent N-H proton.
CH (Ring)	1.20 - 1.35	Multiplet	1H	-	Methine proton connecting ring to carbonyl.
CH ₂ (Ring)	0.90 - 1.00	Multiplet	2H	-	"Cis" protons relative to carbonyl.
CH ₂ (Ring)	0.65 - 0.75	Multiplet	2H	-	"Trans" protons; high-field due to ring current anisotropy.

Fourier Transform Infrared Spectroscopy (FTIR)

Used to confirm functional groups and solid-state form (if isolated as solid).

- Mode: ATR (Attenuated Total Reflectance).
- Key Bands:
 - 3280–3300 cm⁻¹: N-H stretch (secondary amide).

- 3000–3100 cm^{-1} : C-H stretch (cyclopropane ring, typically $>3000 \text{ cm}^{-1}$).
- 1640–1655 cm^{-1} : Amide I band (C=O stretch).
- 1540–1560 cm^{-1} : Amide II band (N-H bend).

Quantitative Assay & Purity Protocol (GC-FID)

Due to the lack of UV absorbance, Gas Chromatography with Flame Ionization Detection (GC-FID) is the gold standard for NMCPD assay. It offers high sensitivity to carbon-containing compounds and excellent resolution from volatile impurities like methylamine.

Method Principle

A polar column (Polyethylene glycol phase) is selected to improve the peak shape of the amide, which can tail on non-polar columns due to hydrogen bonding with active sites.

Instrument Conditions

Parameter	Setting	Rationale
Inlet	Split / Splitless	Split (20:1) recommended to prevent column overload and improve peak shape.
Inlet Temp	220°C	Sufficient to volatilize NMCPD without thermal degradation.
Column	DB-WAX or ZB-WAX	. Polar phase reduces amide tailing.
Carrier Gas	Helium @ 1.5 mL/min	Constant flow mode for stable retention times.
Detector	FID @ 250°C	Universal response for organic compounds.
Injection Vol	1.0 μL	Standard volume for capillary GC.

Temperature Program

- Initial: 60°C (Hold 2 min) — Traps volatiles/solvents.
- Ramp 1: 15°C/min to 200°C.
- Final: 200°C (Hold 5 min) — Elutes NMCPD and heavier impurities.

System Suitability Tests (SST)

Must be passed before sample analysis.

- Tailing Factor (): NMT 1.5 (Ensures inert flow path).
- RSD (Area):
for 6 replicate injections.
- Resolution ():
between NMCPD and closest impurity (e.g., Cyclopropanecarboxylic acid methyl ester).

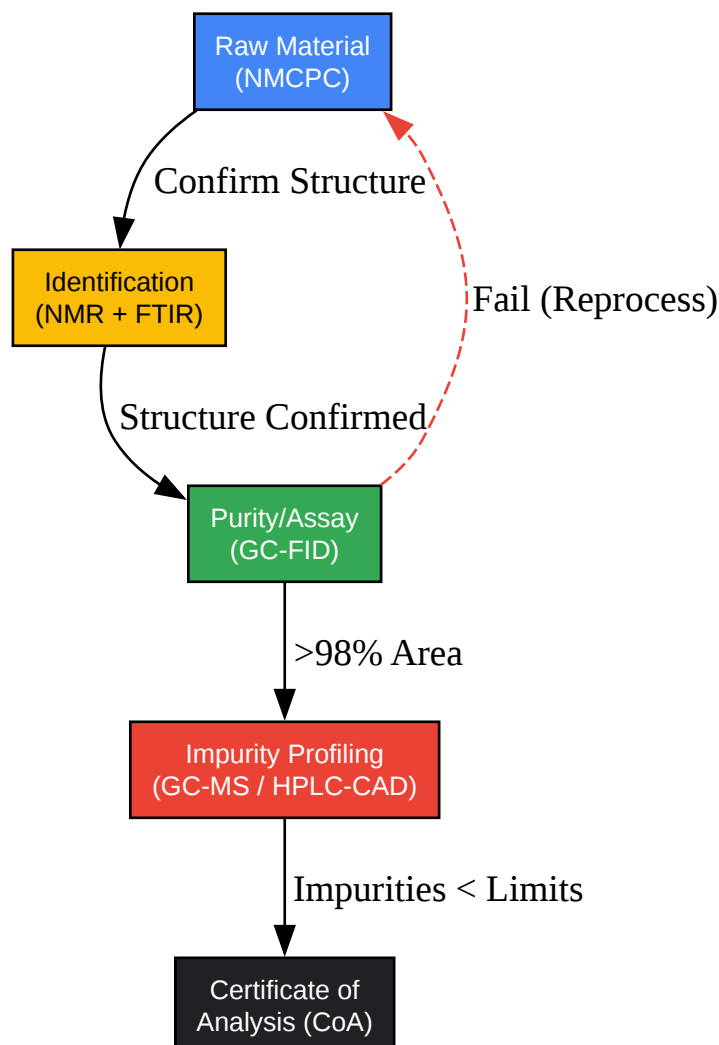
Impurity Profiling Strategy

Impurities arise from the synthesis (reaction of cyclopropanecarbonyl chloride with methylamine) or degradation.

Key Impurities:

- Cyclopropanecarboxylic Acid (CPCA): Hydrolysis product.
- Methylamine: Residual reagent (elutes very early in GC).
- Dicyclopropyl ketone: Potential byproduct if Grignard routes were used (unlikely but possible).

Visualization: Analytical Workflow



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Caption: Operational workflow for the characterization and release of NMCP batches.

Alternative Method: HPLC-CAD/MS

If GC is unavailable, or if non-volatile salts are present, HPLC is required. Since UV is insensitive:

- Detector: Charged Aerosol Detector (CAD) or Mass Spectrometer (ESI-MS).
- Column: C18 (e.g., Agilent Zorbax Eclipse Plus),

- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile (0.1% Formic Acid).
- Gradient: 5% B to 90% B over 15 min.
- Note: Formic acid is essential to protonate the amide for ESI+ MS detection ().

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 13002936, 1-Methylcyclopropanecarboxamide. (Note: Structural isomer reference for comparison). Retrieved from [\[Link\]](#)
- NIST Mass Spectrometry Data Center. Cyclopropanecarboxamide, N-methyl-. NIST Chemistry WebBook, SRD 69. Retrieved from [\[Link\]](#)
- Pharmaffiliates. **N-Methylcyclopropanecarboxamide** Reference Standards. (CAS 7108-40-9). Retrieved from [\[Link\]](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. Spectrometric Identification of Organic Compounds.

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Sources

- 1. Cyclopropanecarboxylic acid(1759-53-1) ¹H NMR spectrum [chemicalbook.com]
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